

Application Note: A Detailed Protocol for the Convergent Synthesis of Ticagrelor

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Compound of Interest

Compound Name: (1R,2S)-2-(4-Fluorophenyl)cyclopropanamine Hydrochloride

CAS No.: 26568-26-3

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Abstract: This document provides a comprehensive guide for the synthesis of Ticagrelor, a potent and reversible P2Y₁₂ platelet inhibitor. The protocol outlines a convergent synthetic strategy, commencing from three key intermediates, including the chiral amine (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine. This application note is intended for researchers, chemists, and professionals in drug development, offering detailed, step-by-step methodologies, explanations for experimental choices, and critical process considerations to ensure a high-yield, high-purity synthesis of the final Active Pharmaceutical Ingredient (API).

A Note on the Primary Amine Intermediate

The synthesis of the FDA-approved drug Ticagrelor utilizes (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine as a key starting material.^{[1][2]} While the core principles of the final coupling reaction are analogous for other substituted phenylcyclopropylamines, this guide will adhere to the established and validated pathway for producing the clinically relevant molecule. The stereochemical integrity of this intermediate is paramount for the final drug's pharmacological activity.^[1]

Introduction to Ticagrelor

Ticagrelor (trade name Brilinta/Brilique) is a cornerstone in the management of acute coronary syndromes (ACS).[1] It belongs to the cyclo-pentyl-triazolo-pyrimidine class and functions as an orally active, direct-acting P2Y₁₂ receptor antagonist, which inhibits ADP-mediated platelet activation and aggregation.[3][4] Unlike thienopyridine antiplatelet agents (e.g., clopidogrel), Ticagrelor's binding is reversible and does not require metabolic activation, leading to a faster onset and offset of action.[5] This characteristic provides significant clinical advantages, particularly for patients requiring urgent surgery.[5]

The molecular complexity and specific stereochemistry of Ticagrelor necessitate a robust and well-controlled synthetic process. This guide details a widely adopted convergent strategy, which enhances overall efficiency and simplifies purification by building complex intermediates separately before their final assembly.

Overall Synthetic Strategy

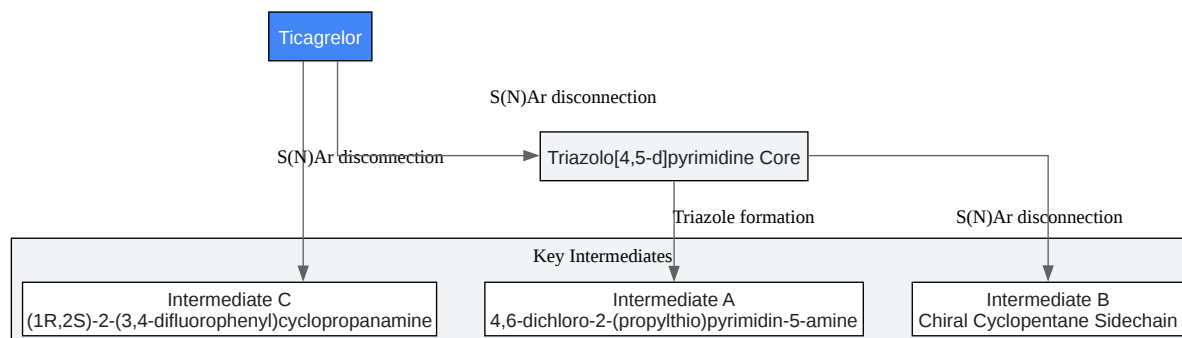
The synthesis of Ticagrelor is best approached through a convergent pathway, which involves the preparation of three key intermediates that are later coupled to form the final molecule. This strategy is generally preferred for complex targets as it maximizes yield and minimizes the linear step count.

The three primary building blocks are:

- Intermediate A: The pyrimidine core, 4,6-dichloro-2-(propylthio)pyrimidin-5-amine.
- Intermediate B: The chiral cyclopentane sidechain, 2-((3aR,4S,6R,6aS)-6-amino-2,2-dimethyltetrahydro-3aH-cyclopenta[d][1,3]dioxol-4-yloxy)ethanol.
- Intermediate C: The chiral cyclopropylamine, (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine.

Retrosynthetic Analysis

The logical disconnection of Ticagrelor reveals these three key fragments. The final C-N bonds are formed via nucleophilic aromatic substitution (S_NAr) reactions on the pyrimidine core.

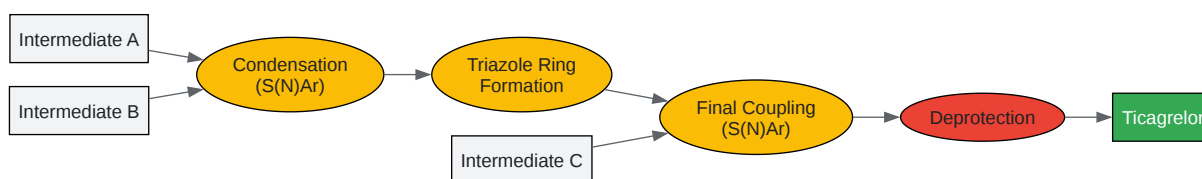


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Caption: Retrosynthetic analysis of Ticagrelor.

Forward Synthesis Workflow

The forward synthesis involves the sequential coupling of these intermediates. Intermediate B is first reacted with Intermediate A. The resulting diamine is then cyclized to form the triazolopyrimidine ring system. Finally, this core is coupled with Intermediate C, followed by deprotection to yield Ticagrelor.



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Caption: Convergent forward synthesis workflow for Ticagrelor.

Stage 1: Synthesis of the Pyrimidine Core (Intermediate A)

The core of Ticagrelor is the 4,6-dichloro-2-(propylthio)pyrimidin-5-amine (CAS 145783-15-9). [6][7] This intermediate provides the necessary reactive sites (two chlorine atoms) for sequential nucleophilic substitution.[8] Several routes exist for its synthesis; a common and reliable method starts from 2-thiobarbituric acid.[3][9]

Protocol 1: Synthesis of 4,6-dichloro-2-(propylthio)pyrimidin-5-amine

Step 1.1: S-propylation of 2-Thiobarbituric Acid

- Rationale: This step introduces the propylthio side chain. The reaction proceeds via nucleophilic attack of the sulfur atom on the alkyl halide.
- To a stirred solution of 2-thiobarbituric acid (1.0 eq) in aqueous potassium hydroxide (2.5 eq), add 1-iodopropane (1.1 eq).
- Heat the mixture in a sealed vessel at 80°C for 2 hours.
- Cool the reaction mixture in an ice bath and acidify to pH 2-3 with 6N HCl to precipitate the product.
- Filter the solid, wash with cold water, and dry under vacuum to yield 2-(propylthio)pyrimidine-4,6-diol.

Step 1.2: Nitration

- Rationale: Nitration at the C5 position is an electrophilic aromatic substitution, activating the ring for subsequent steps. Fuming nitric acid is a potent nitrating agent.
- Suspend the 2-(propylthio)pyrimidine-4,6-diol (1.0 eq) in glacial acetic acid.

- Cool the suspension to 0°C and add fuming nitric acid (1.5 eq) dropwise, maintaining the temperature below 10°C.
- Allow the mixture to warm to room temperature and stir for 1 hour.
- Pour the reaction mixture into ice water. Filter the resulting precipitate, wash with water, and dry to obtain 5-nitro-2-(propylthio)pyrimidine-4,6-diol.

Step 1.3: Chlorination

- Rationale: Phosphorus oxychloride (POCl₃) is a powerful dehydrating and chlorinating agent used to convert the hydroxyl groups of the pyrimidine ring into more reactive chlorine atoms. A tertiary amine base like 2,6-lutidine is often used to scavenge the HCl byproduct.[3]
- To a flask containing phosphorus oxychloride (5.0 eq), add 5-nitro-2-(propylthio)pyrimidine-4,6-diol (1.0 eq) portion-wise at 0°C.
- Add 2,6-lutidine (1.1 eq) dropwise.
- Heat the mixture to 80°C and stir for 2 hours.
- Cool the reaction to room temperature and carefully pour it onto crushed ice.
- Extract the product with dichloromethane (DCM), wash the organic layer with saturated sodium bicarbonate solution and then brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 4,6-dichloro-5-nitro-2-(propylthio)pyrimidine.

Step 1.4: Reduction of the Nitro Group

- Rationale: The nitro group is reduced to a primary amine. While catalytic hydrogenation is effective, using iron powder in acetic acid is a classic, cost-effective method suitable for large-scale production, though it can present challenges with filtration.[9][10] Sodium dithionite is another mild and effective alternative.[9]
- Suspend 4,6-dichloro-5-nitro-2-(propylthio)pyrimidine (1.0 eq) in a mixture of methanol and acetic acid.

- Add iron powder (3.0 eq) portion-wise while stirring vigorously.
- Stir the reaction at room temperature for 2 hours.
- Monitor the reaction by TLC. Upon completion, filter the mixture through a pad of Celite to remove the iron salts.
- Concentrate the filtrate, add water, and basify with sodium bicarbonate.
- Extract the product with ethyl acetate, dry the organic layer over sodium sulfate, and concentrate to give Intermediate A as a yellow solid.[\[8\]](#)

Reagent (Step 1.4)	CAS Number	MW (g/mol)	Equivalents
4,6-dichloro-5-nitro-2-(propylthio)pyrimidine	145783-14-8	268.13	1.0
Iron Powder	7439-89-6	55.85	3.0
Acetic Acid	64-19-7	60.05	- (Solvent)
Methanol	67-56-1	32.04	- (Solvent)

Stage 2: Synthesis of the Chiral Sidechain (Intermediate B)

Intermediate B, 2-((3aR,4S,6R,6aS)-6-amino-2,2-dimethyltetrahydro-3aH-cyclopenta[d][1,3]dioxol-4-yloxy)ethanol (CAS 376608-65-0), provides the crucial stereochemistry for the cyclopentane portion of Ticagrelor.[\[11\]](#)[\[12\]](#) It is often prepared as its L-tartaric acid salt to ensure chiral purity and stability.[\[13\]](#) The synthesis starts from a protected carbamate and involves deprotection to reveal the amine.

Protocol 2: Synthesis of Intermediate B L-tartaric acid salt

Rationale: The benzyl carbamate group is a common amine protecting group that can be readily removed by catalytic hydrogenation. The resulting free amine is then resolved with L-tartaric acid.

- Dissolve benzyl ((3aS,4R,6S,6aR)-6-(2-hydroxyethoxy)-2,2-dimethyltetrahydro-4H-cyclopenta[d][7][14]dioxol-4-yl)carbamate (1.0 eq) in methanol.
- Add Palladium on carbon (10% w/w, ~0.05 eq) to the solution.
- Hydrogenate the mixture under a hydrogen atmosphere (50 psi) at room temperature until the reaction is complete (monitored by TLC).
- Filter the catalyst through Celite and wash the pad with methanol.
- Concentrate the filtrate to obtain the crude free amine as an oil.
- Dissolve the crude amine in ethanol. In a separate flask, dissolve L-tartaric acid (1.0 eq) in ethanol.
- Add the L-tartaric acid solution to the amine solution while stirring. A white solid will precipitate.
- Stir the slurry at room temperature for 2 hours, then cool to 0-5°C and stir for another hour.
- Filter the solid, wash with cold ethanol, and dry under vacuum at 40°C to yield Intermediate B L-tartaric acid salt as a white powder.[13]

Stage 3: Convergent Assembly and Final Synthesis

This final stage involves the sequential coupling of the three intermediates, followed by a final deprotection step to yield Ticagrelor.

Protocol 3: Final Assembly and Deprotection

Step 3.1: Condensation of Intermediates A and B

- Rationale: This is a nucleophilic aromatic substitution (S_NAr) where the primary amine of Intermediate B displaces one of the chlorine atoms on the electron-deficient pyrimidine ring (Intermediate A). A non-nucleophilic base like triethylamine (TEA) or diisopropylethylamine (DIPEA) is used to neutralize the HCl generated.
- Suspend Intermediate A (1.0 eq) and Intermediate B L-tartaric acid salt (1.05 eq) in ethanol.

- Add triethylamine (2.5 eq) to the mixture.
- Heat the reaction to reflux and maintain for 40-45 hours.[\[15\]](#) The reaction may be performed under pressure to reduce reaction time.[\[15\]](#)
- Monitor the reaction by HPLC. Upon completion, cool the mixture and concentrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over sodium sulfate and concentrate to obtain the crude condensation product, 2-((3aR,4S,6R,6aS)-6-([5-amino-6-chloro-2-(propylthio)pyrimidin-4-yl]amino)-2,2-dimethyltetrahydro-3aH-cyclopenta[d][1,3]dioxol-4-yl)oxy)ethanol.

Step 3.2: Triazole Ring Formation

- Rationale: The adjacent amino groups on the pyrimidine ring are cyclized to form the fused triazole ring. This is achieved via diazotization of the C5-amine with a nitrite source, followed by intramolecular cyclization. Using a phase-transfer catalyst or specialized reagents like "Resin-NO₂" can improve safety and yield over traditional NaNO₂/acid methods.[\[5\]](#)[\[16\]](#)
- Dissolve the product from Step 3.1 (1.0 eq) in acetonitrile.
- Cool the solution to 0-5°C.
- Slowly add a solution of sodium nitrite (1.2 eq) in water, followed by the dropwise addition of acetic acid (3.0 eq).[\[17\]](#)
- Stir the reaction at 0-5°C for 2 hours.
- Quench the reaction by adding water and extract the product with DCM.
- Wash the organic layer with sodium bicarbonate solution, then water.
- Dry over sodium sulfate and concentrate to give the triazolopyrimidine intermediate, 2-((3aR,4S,6R,6aS)-6-[7-chloro-5-(propylthio)-3H-[1,2,3]triazolo[4,5-d]pyrimidin-3-yl]-2,2-dimethyltetrahydro-3aH-cyclopenta[d][1,3]dioxol-4-yl)oxy)ethanol.[\[5\]](#)

Step 3.3: Final Coupling with Intermediate C

- Rationale: This is the final key bond-forming step, another S_NAr reaction. The chiral amine (Intermediate C) displaces the last remaining chlorine atom on the triazolopyrimidine core. An inorganic base like potassium carbonate is often preferred here to minimize side reactions.^[5]
- Dissolve the triazolopyrimidine intermediate from Step 3.2 (1.0 eq) in acetonitrile.
- Add (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine (Intermediate C, 1.1 eq) and anhydrous potassium carbonate (2.0 eq).
- Stir the mixture at room temperature for 2-3 hours until the reaction is complete by HPLC.^[5]
- Dilute the reaction mass with water and extract with DCM.
- Combine the organic layers, dry over sodium sulfate, and concentrate under reduced pressure to yield the protected Ticagrelor as an oil.

Reagent (Step 3.3)	CAS Number	MW (g/mol)	Equivalents
Triazolopyrimidine Intermediate	254876-79-6	431.94	1.0
(1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine	220352-97-4	169.18	1.1
Anhydrous Potassium Carbonate	584-08-7	138.21	2.0
Acetonitrile	75-05-8	41.05	- (Solvent)

Step 3.4: Acetonide Deprotection

- Rationale: The final step is the removal of the acetonide protecting group to reveal the 1,2-diol on the cyclopentane ring. This is achieved by hydrolysis under acidic conditions. A

biphasic system (DCM/aq. HCl) can lead to a cleaner reaction with fewer impurities compared to single-phase alcoholic systems.[\[5\]](#)

- Dissolve the protected Ticagrelor from Step 3.3 (1.0 eq) in DCM.
- Add aqueous hydrochloric acid (e.g., 3N HCl) and stir the biphasic mixture vigorously at room temperature for 2-3 hours.
- Monitor by HPLC for the disappearance of the starting material.
- Once complete, separate the layers. Neutralize the aqueous layer (or the entire mixture) to pH 7-8 with an aqueous base (e.g., NaOH or NaHCO₃ solution).
- Extract the product thoroughly with ethyl acetate.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate to a crude solid/oil.

Step 3.5: Final Purification

- Rationale: The final API must meet stringent purity requirements. Crystallization is the preferred method for purification on a large scale.
- Dissolve the crude Ticagrelor in a suitable solvent system, such as acetonitrile and toluene.
[\[18\]](#)
- Heat to dissolve, then cool slowly to induce crystallization.
- Filter the purified solid, wash with a cold solvent mixture, and dry under vacuum at 40-45°C to yield Ticagrelor as a pure, crystalline solid.[\[18\]](#)

Conclusion

This application note outlines a robust and scalable convergent synthesis for Ticagrelor. The strategy relies on the careful preparation of three key intermediates, followed by their sequential assembly. Critical aspects of this synthesis include maintaining stereochemical integrity, particularly of Intermediates B and C, and controlling the conditions of the S_NAr and triazole formation reactions to minimize impurity generation. The provided protocols, grounded

in established literature, offer a reliable framework for researchers engaged in the synthesis of this vital antiplatelet agent.

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